

# Application Note: Flow Cytometry Analysis of Apoptosis Induced by HQ461 Treatment

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## Compound of Interest

Compound Name: HQ461

Cat. No.: B2393585

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## Introduction

**HQ461** is a novel small molecule that has been identified as a "molecular glue," a class of compounds that induce or stabilize protein-protein interactions.[1][2][3] Specifically, **HQ461** promotes the interaction between Cyclin-Dependent Kinase 12 (CDK12) and the DDB1-CUL4-RBX1 E3 ubiquitin ligase complex.[1][2][4][5] This induced proximity leads to the polyubiquitination and subsequent proteasomal degradation of Cyclin K (CCNK), the regulatory partner of CDK12.[1][2][6] The degradation of CCNK compromises CDK12 function, which in turn leads to the downregulation of genes involved in the DNA damage response and ultimately, programmed cell death, or apoptosis.[1][2][6][7][8]

This application note provides a detailed protocol for the analysis of apoptosis in cells treated with **HQ461** using flow cytometry with Annexin V and Propidium Iodide (PI) staining. Annexin V is a calcium-dependent phospholipid-binding protein with a high affinity for phosphatidylserine (PS), which is translocated from the inner to the outer leaflet of the plasma membrane during the early stages of apoptosis.[9][10] Propidium Iodide is a fluorescent intercalating agent that stains DNA but cannot cross the membrane of live cells or early apoptotic cells. Therefore, it is used to identify late apoptotic and necrotic cells, which have lost membrane integrity.[9][10]

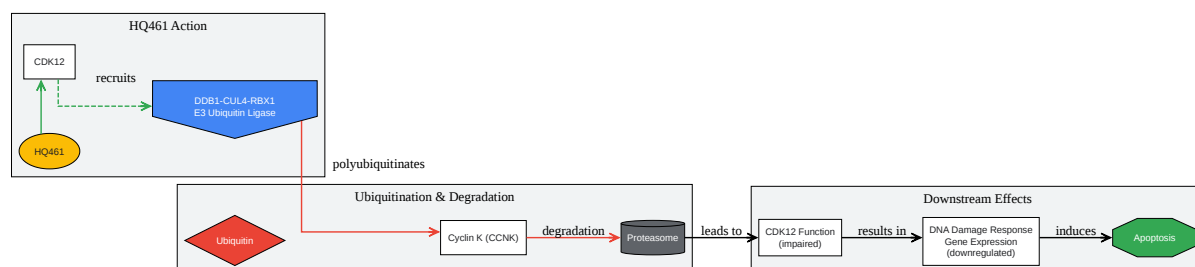
## Principle of the Assay

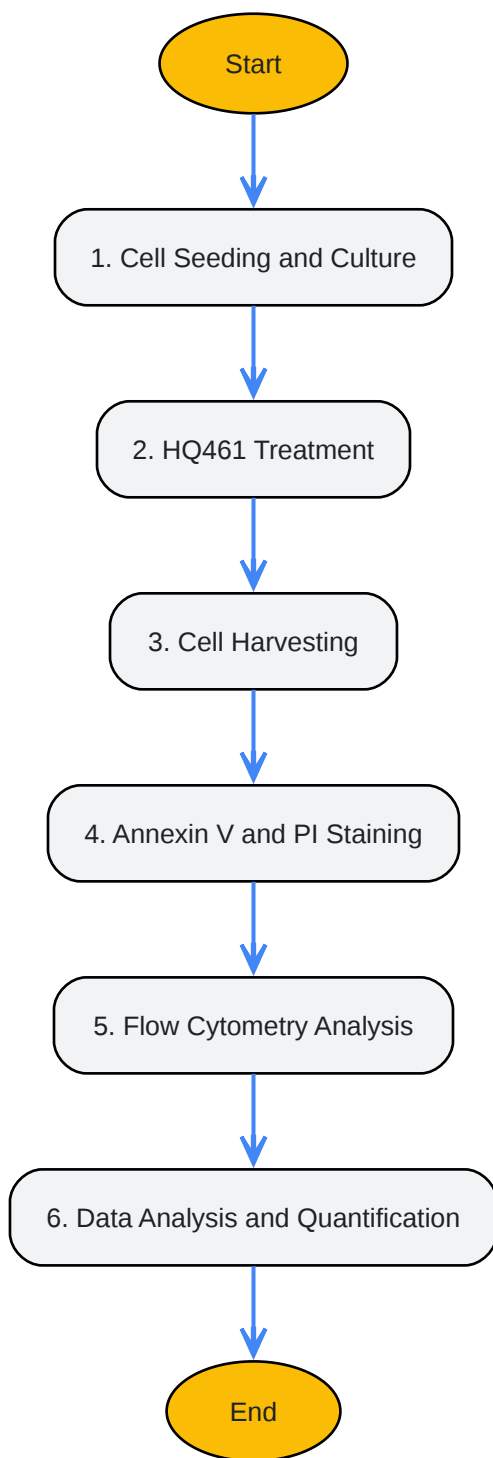
This protocol utilizes a dual-staining method with Annexin V and PI to differentiate between different cell populations:

- Viable cells: Annexin V-negative and PI-negative.
- Early apoptotic cells: Annexin V-positive and PI-negative.
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.
- Necrotic cells: Annexin V-negative and PI-positive (less common).

By quantifying the percentage of cells in each quadrant of a flow cytometry dot plot, researchers can assess the extent to which **HQ461** induces apoptosis in a given cell line.

## HQ461 Signaling Pathway Leading to Apoptosis





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